

Sisunatovir vs rilematovir JNJ-53718678 resistance profile

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sisunatovir Hydrochloride

CAS No.: 1903763-83-6

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Resistance Profile Comparison

Feature	Sisunatovir (RV521)	Rilematovir (JNJ-53718678)
Mechanism of Action	Fusion (F) protein inhibitor [1] [2]	Fusion (F) protein inhibitor [3] [4]
Barrier to Resistance	Low (In vitro and clinical data) [5] [4]	Information missing
Resistance Emergence	Rapidly in human challenge trials and natural infection [5]	Information missing
Impact of Resistant Mutants	>1000-fold decrease in drug potency; minimal fitness cost [5]	Information missing
Cross-Resistance	Observed between different fusion inhibitors [5]	Information missing
Development Status	Clinical development (Phase 2) [2]	Discontinued (Phase 3) [3] [6]

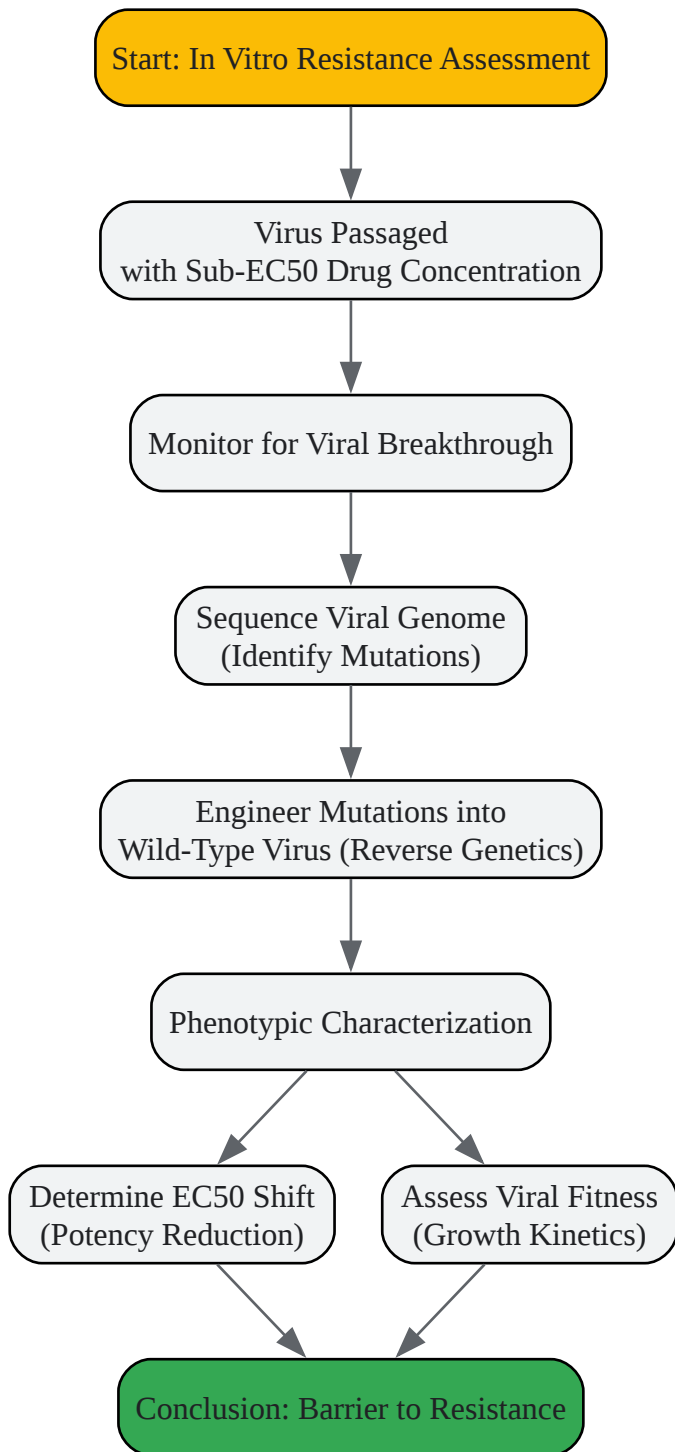
The most critical finding is that **rilematovir's clinical development was discontinued for strategic, non-safety-related reasons** [3]. A Phase 2 trial (CROCuS) in children concluded that it had only a "small but favorable antiviral effect of indeterminate clinical relevance" [3]. Furthermore, a separate Phase 2a trial in adults also failed to demonstrate a consistent, dose-dependent antiviral effect [7]. This lack of robust clinical efficacy likely contributed to its discontinuation.

Mechanisms and Experimental Data for Sisunatovir

The low barrier to resistance for sisunatovir and other fusion inhibitors like it is a well-documented challenge.

- **Rapid Emergence of Resistance:** Studies show that resistance mutations in the RSV F protein can emerge rapidly both in laboratory settings and in patients treated with fusion inhibitors [5]. One review notes that resistance to one fusion inhibitor often leads to cross-resistance to others that target the same region [5].
- **Minimal Fitness Cost:** A significant issue is that the mutations conferring resistance to fusion inhibitors can cause a dramatic drop in drug potency (over 1000-fold) without substantially impairing the virus's ability to replicate and spread [5]. This lack of a "fitness cost" means resistant viruses can compete effectively with wild-type virus.

For a visual summary of how resistance is assessed for drugs like sisunatovir, see the workflow below.



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Insights for Drug Development

The search results highlight a strategic shift in RSV antiviral development away from fusion inhibitors like sisunatovir and rilematovir due to resistance concerns. The current focus is on agents with a higher genetic barrier to resistance, particularly **nucleoprotein (N) inhibitors** [5] [4].

- **Nucleoprotein (N) Inhibitors:** Compounds like **EDP-938**, which target the viral nucleoprotein, demonstrate a much higher barrier to resistance in human challenge trials [5]. Resistance mutations are rare and, when they do occur, are associated with a significant reduction in viral fitness, making them less likely to propagate [5].

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To cite this document: Smolecule. [Sisunatovir vs rilematovir JNJ-53718678 resistance profile].

Smolecule, [2026]. [Online PDF]. Available at:

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